

Application Notes and Protocols for CMX001 (Brincidofovir) in In Vitro Studies

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Compound of Interest

Compound Name: CMX 001

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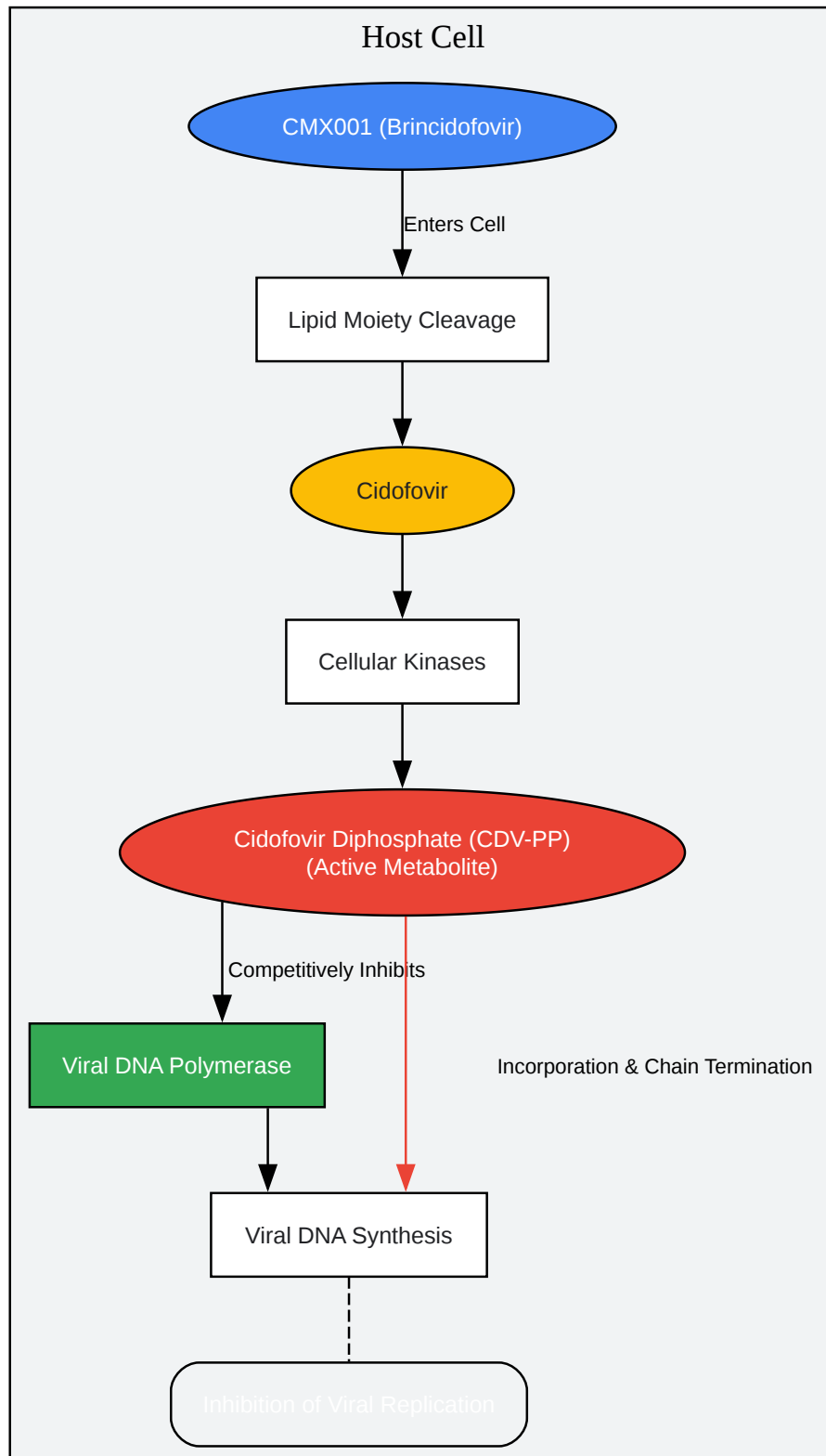
For Researchers, Scientists, and Drug Development Professionals

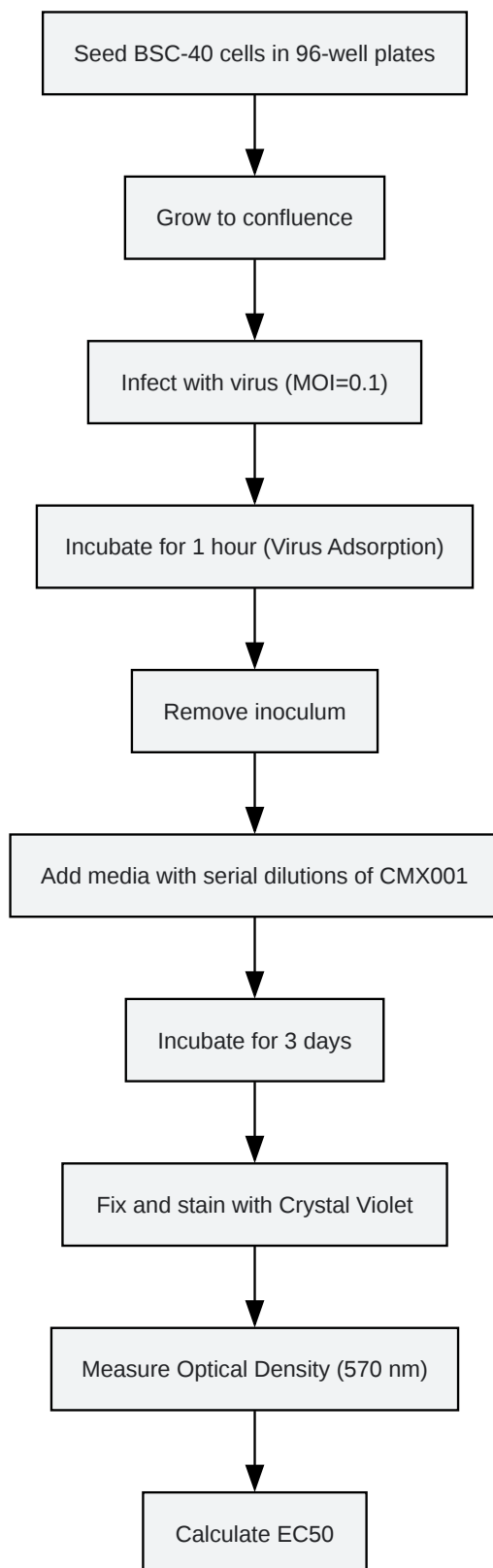
Introduction

CMX001, also known as brincidofovir (BCV), is a lipid conjugate of the acyclic nucleotide phosphonate cidofovir (CDV). This modification enhances its oral bioavailability and intracellular penetration, leading to greater potency against a broad spectrum of double-stranded DNA (dsDNA) viruses compared to its parent compound, cidofovir.^{[1][2]} CMX001 is currently under development for the treatment of various viral infections, including those caused by orthopoxviruses like the variola virus (the causative agent of smallpox).^{[1][2][3]} These application notes provide detailed protocols and dosage guidelines for the in vitro evaluation of CMX001's antiviral activity and cytotoxicity.

Mechanism of Action

CMX001 exerts its antiviral effect through a multi-step intracellular process. As a prodrug, it is designed to efficiently enter host cells. Once inside, the lipid moiety is cleaved, releasing cidofovir. Cellular enzymes then phosphorylate cidofovir to its active form, cidofovir diphosphate (CDV-PP).^{[1][4]} CDV-PP acts as a competitive inhibitor of the viral DNA polymerase.^{[2][4]} It is incorporated into the growing viral DNA chain, leading to premature chain termination and the inhibition of viral replication.^{[4][5]}





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References

- 1. In Vitro Efficacy of Brincidofovir against Variola Virus - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Development of CMX001 for the Treatment of Poxvirus Infections - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. In vitro efficacy of brincidofovir against variola virus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. What is the mechanism of Brincidofovir? [synapse.patsnap.com]
- 5. [drugs.com](https://www.drugs.com) [[drugs.com](https://www.drugs.com)]
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